

Commercial Availability and Technical Guide: Methyl N-methylglycinate Hydrochloride

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Compound of Interest

Compound Name: *Methyl N-methylglycinate
hydrochloride*

Cat. No.: *B554668*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Methyl N-methylglycinate hydrochloride** (also known as Sarcosine methyl ester hydrochloride), a key intermediate in pharmaceutical and chemical synthesis. The guide includes a summary of commercial suppliers, detailed experimental protocols for its synthesis and analysis, and a visualization of its typical supply chain.

Commercial Availability

Methyl N-methylglycinate hydrochloride (CAS No. 13515-93-0) is readily available from a variety of chemical suppliers and manufacturers, catering to both research and industrial needs. Purity levels are generally high, with most suppliers offering grades of 97% or greater.

Below is a summary of representative commercial sources and their typical product specifications. Please note that pricing is subject to change and may vary based on quantity and supplier.

Supplier/Manufacturer	Purity	Available Quantities	Price (USD)
Chem-Impex	≥ 98% (HPLC)	Grams to Kilograms	Inquire
Apollo Scientific	97%	Grams to Kilograms	Inquire
NANTONG REFORM PETRO-CHEMICAL CO.,LTD	Industrial Grade	Bulk	Inquire
LEADER BIOCHEMICAL GROUP	Pharmaceutical Grade/99%	Inquire	Inquire
HANGZHOU LEAP CHEM CO., LTD.	99.00%	Inquire	Inquire
Henan Lihao Chem Plant Limited	Pharmaceutical Grade/99%	Inquire	Inquire
Acrotein	---	100g	\$82.50
AK Scientific	---	25g, 250g	\$41, \$321
Ambeed	---	5g, 10g, 25g, 100g, 500g	\$11, \$20, \$37, \$144, \$641

Experimental Protocols

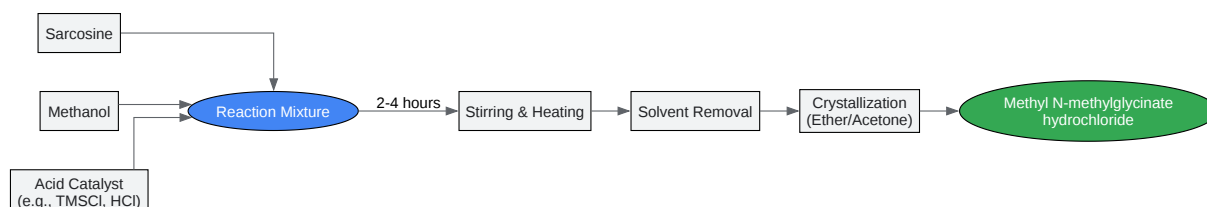
Synthesis of Methyl N-methylglycinate hydrochloride

A common and efficient method for the synthesis of **Methyl N-methylglycinate hydrochloride** is the esterification of sarcosine (N-methylglycine) using methanol in the presence of an acid catalyst, such as trimethylchlorosilane or hydrogen chloride gas.[\[1\]](#)

Detailed Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend sarcosine (1 equivalent) in anhydrous methanol (5-10 volumes).

- **Acid Addition:** Slowly add trimethylchlorosilane (2 equivalents) to the stirred suspension at room temperature. Alternatively, bubble dry hydrogen chloride gas through the mixture until saturation.
- **Reaction:** Stir the reaction mixture at room temperature or gently reflux for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude solid is triturated with diethyl ether or a mixture of diethyl ether and acetone to induce crystallization.
- **Isolation:** Collect the white crystalline product by filtration, wash with cold diethyl ether, and dry under vacuum.



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A simplified workflow for the synthesis of **Methyl N-methylglycinate hydrochloride**.

Analytical Methods

High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for assessing the purity of **Methyl N-methylglycinate hydrochloride**. A reverse-phase method is typically employed.

Detailed Methodology:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase: A gradient of acetonitrile and water containing an acidic modifier (e.g., 0.1% formic acid or phosphoric acid).[2]
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Detection: UV at 210 nm.
- Sample Preparation: Dissolve a small amount of the sample (approx. 1 mg/mL) in the mobile phase.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy is used to confirm the structure of the compound.

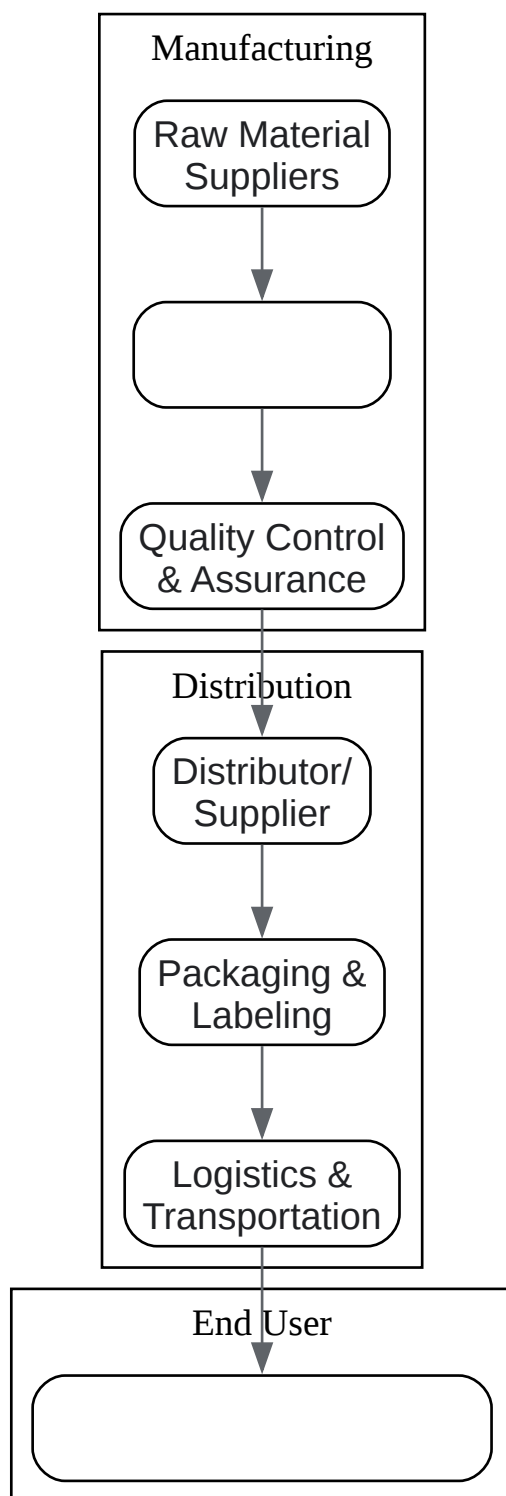
Detailed Methodology:

- Sample Preparation: Dissolve 5-10 mg of the sample in a suitable deuterated solvent (e.g., Deuterium Oxide (D_2O) or Methanol- d_4).
- Analysis: Acquire the ^1H NMR spectrum on a 300 MHz or higher field spectrometer.
- Expected Chemical Shifts (in D_2O):
 - ~2.8 ppm (singlet, 3H, N- CH_3)
 - ~3.8 ppm (singlet, 3H, O- CH_3)
 - ~3.9 ppm (singlet, 2H, N- $\text{CH}_2\text{-C=O}$)

Supply Chain and Logistics

The commercial availability of specialty chemicals like **Methyl N-methylglycinate hydrochloride** involves a multi-step supply chain, from the production of raw materials to the

delivery to the end-user.



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A typical supply chain for a specialty chemical.

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References

- 1. Petrochemicals Flowchart | ICIS [icis.com]
- 2. cdn.csu.edu.au [cdn.csu.edu.au]
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